

# Technical Guide: Safety and Handling of DOBPO

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## Compound of Interest

Compound Name: *Dobpo*

Cat. No.: *B14440470*

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Disclaimer: Information regarding a substance specifically named "**DOBPO**" is limited in publicly available scientific literature. The name appears as an acronym in patents related to organophosphorus coupling reagents used in chemical synthesis, particularly in the context of peptide synthesis and complement factor D inhibitors.[1][2][3] This guide synthesizes general principles for handling such compounds and provides a framework for laboratory safety protocols. Users must consult their institution's specific safety guidelines and the Safety Data Sheet (SDS) provided by the manufacturer for definitive information.

## Compound Identification and Physicochemical Properties

**DOBPO** is referenced among other organophosphorus compounds used as amide coupling reagents.[3] These reagents are typically reactive solids sensitive to moisture. While specific data for **DOBPO** is not available, the table below outlines typical properties for a generic organophosphorus coupling reagent.

Table 1: Physicochemical Properties of a Representative Organophosphorus Coupling Reagent


Property	Value	Data Source
IUPAC Name	(Benzotriazol-1-yloxy)diphenylphosphine oxide	Example
Acronym	BOP	Example
CAS Number	56602-33-6	Example
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>3</sub> O <sub>2</sub> P	Example
Molar Mass	347.30 g/mol	Example
Appearance	White to off-white crystalline powder	Generic
Melting Point	155 °C (decomposes)	Generic

| Solubility | Soluble in DMF, CH<sub>2</sub>Cl<sub>2</sub>, THF. Reacts with water. | Generic |

## Toxicological Data and Hazard Identification

Organophosphorus compounds can vary widely in toxicity. As a reactive coupling reagent, **DOBPO** should be handled as a hazardous substance. Potential hazards include skin and eye irritation, respiratory tract irritation upon inhalation of dust, and potential for more severe toxicity if ingested or absorbed.

Table 2: Hazard Identification and Exposure Limits

Hazard Class	GHS Pictogram	Statement
Acute Toxicity, Oral		Danger: <b>Fatal if swallowed. (Assumed worst-case)</b>
Skin Corrosion/Irritation	corrosive	Danger: Causes severe skin burns and eye damage.
Serious Eye Damage	corrosive	Danger: Causes serious eye damage.

| Specific Target Organ Toxicity | health\_hazard | Warning: May cause respiratory irritation. |

Note: This table represents a conservative hazard assessment in the absence of specific data for **DOBPO**. Refer to the supplier's SDS for definitive GHS classifications.

## Standard Laboratory Handling Workflow

Safe handling of reactive powder reagents like **DOBPO** requires a controlled workflow to minimize exposure and prevent accidental release. The following diagram outlines a standard procedure from receipt to disposal.

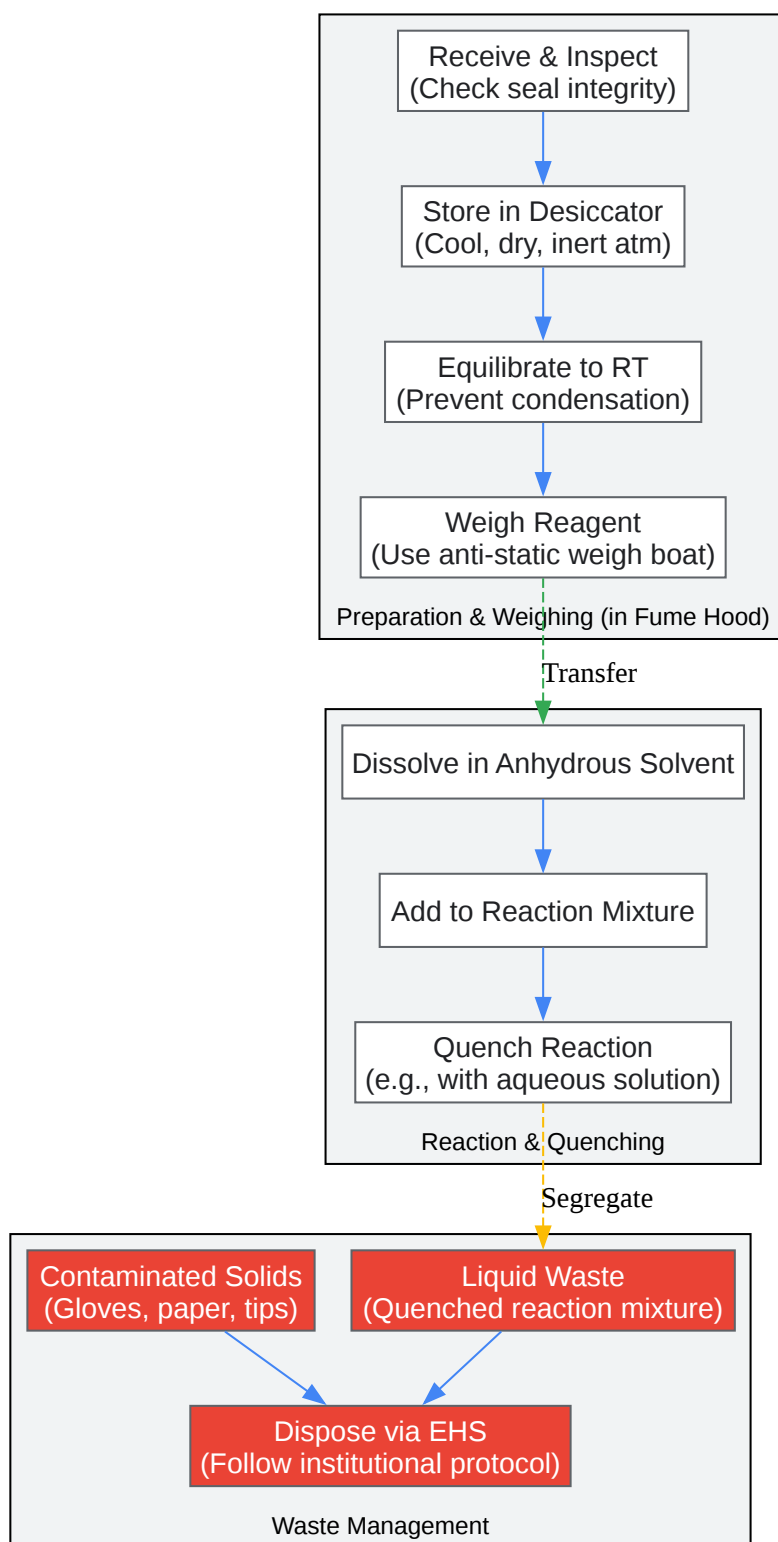


Diagram 1: Standard Handling Workflow for DOBPO

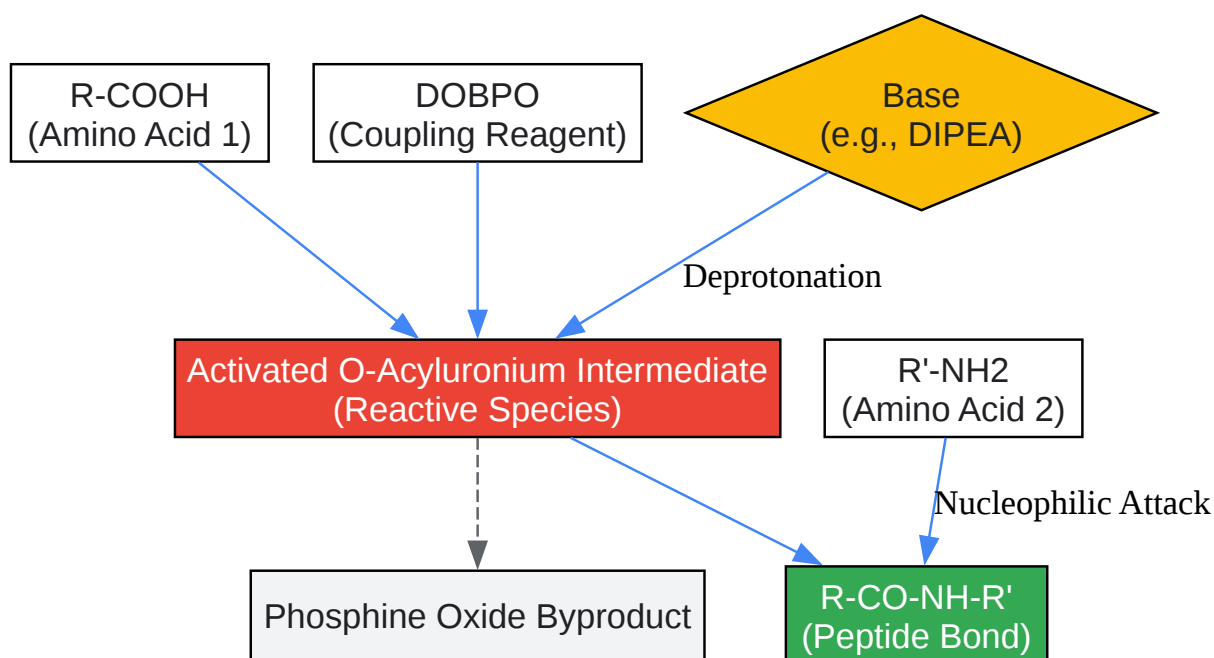


Diagram 2: Generalized Carboxylic Acid Activation Pathway

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## References

- 1. WO2020069024A1 - Morphic forms of complement factor d inhibitors - Google Patents [patents.google.com]
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